

Chemical structure and properties of diallyl thiosulfinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allicin*

Cat. No.: *B1665233*

[Get Quote](#)

Diallyl Thiosulfinate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diallyl thiosulfinate, commonly known as **allicin**, is the principal bioactive organosulfur compound derived from garlic (*Allium sativum*). Formed upon the enzymatic action of alliinase on alliin when garlic cloves are crushed or chopped, **allicin** is responsible for the characteristic pungent aroma of fresh garlic.[1][2] This thiosulfinate is a highly reactive and unstable molecule, rapidly decomposing into other sulfur-containing compounds.[1][3] Despite its instability, diallyl thiosulfinate exhibits a broad spectrum of potent biological activities, including antimicrobial, antioxidant, anti-inflammatory, and anticancer properties.[2][4] Its therapeutic potential is a subject of intensive research, focusing on elucidating its mechanisms of action and developing stable formulations for clinical applications. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis methodologies, and the molecular signaling pathways modulated by diallyl thiosulfinate, offering a valuable resource for researchers and professionals in the field of drug discovery and development.

Chemical Structure and Physicochemical Properties

Diallyl thiosulfinate is a chiral molecule with the chemical formula $C_6H_{10}OS_2$.^[5] It features a thiosulfinate functional group (R-S(O)-S-R), which is central to its high reactivity.^[1] The molecule is an oily, slightly yellow liquid at room temperature and is characterized by its strong, pungent odor.^[1]

Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of diallyl thiosulfinate:

Property	Value	Reference(s)
Molecular Formula	$C_6H_{10}OS_2$	^[6] ^[7]
Molecular Weight	162.26 g/mol	^[6]
IUPAC Name	3-prop-2-enylsulfanyl[sulfanyl]prop-1-ene	^[5]
CAS Number	539-86-6	^[5]
Appearance	Colorless to yellow oily liquid	^[8]
Melting Point	25 °C	^[7] ^[8]
Boiling Point	248.6 ± 43.0 °C at 760 mmHg	^[8]
Density	1.112 ± 0.1 g/cm ³	^[8]
Solubility	Slightly soluble in water; Soluble in chloroform, ethyl acetate, and methanol.	^[8]
Stability	Unstable, especially at elevated temperatures and non-acidic pH. ^[1] ^[9] Stability is improved at pH 4.5 or lower. ^[9] Should be stored at -20°C to -70°C, protected from light and moisture. ^[1] ^[8]	

Spectroscopic Data

- UV-Vis Spectroscopy: The UV spectrum of **allicin** in various solvents shows a characteristic absorption maximum.
- Infrared (IR) Spectroscopy: FTIR analysis confirms the presence of key functional groups in the **allicin** molecule.[\[10\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR spectroscopy are used to elucidate the chemical structure of **allicin**.[\[5\]](#)

Synthesis of Diallyl Thiosulfinate

Diallyl thiosulfinate can be synthesized through both enzymatic and chemical methods.

Enzymatic Synthesis

The natural formation of **allicin** in garlic is an enzymatic process. This can be replicated in vitro.

Protocol for Enzymatic Synthesis:

- Substrate Preparation: The precursor, alliin (S-allyl-L-cysteine sulfoxide), is required. Alliin can be extracted from garlic powder or synthesized chemically. A common method for alliin synthesis involves the alkylation of L-cysteine with allyl bromide, followed by oxidation with hydrogen peroxide.[\[1\]](#)
- Enzyme Source: The enzyme alliinase is isolated from fresh garlic cloves.
- Reaction: A solution of alliin is mixed with a preparation of alliinase. The enzyme catalyzes the hydrolysis of alliin into two molecules of allylsulfenic acid.[\[2\]](#)
- Condensation: Two molecules of allylsulfenic acid spontaneously condense to form one molecule of diallyl thiosulfinate (**allicin**).[\[2\]](#)
- Purification: The synthesized **allicin** can be purified using techniques such as solid-phase extraction.[\[5\]](#)

Chemical Synthesis

Chemical synthesis offers an alternative route to produce **allicin**, often with higher yields and purity. A widely used method is the oxidation of diallyl disulfide (DADS).

Protocol for Chemical Synthesis (Oxidation of Diallyl Disulfide):

- **Reactants:** Diallyl disulfide (DADS) is used as the starting material. Common oxidizing agents include hydrogen peroxide (H_2O_2), m-chloroperbenzoic acid (mCPBA), or magnesium monoperoxyphthalate.[5][11] Acetic acid or formic acid is often used as a catalyst when using H_2O_2 . [11][12]
- **Reaction Conditions:** The reaction is typically carried out at a low temperature (e.g., 0°C) to control the exothermic reaction and prevent degradation of the product.[11]
- **Procedure:** a. Diallyl disulfide is dissolved in a suitable organic solvent (e.g., acetic acid).[11] b. The oxidizing agent (e.g., H_2O_2) is added slowly to the solution with constant stirring.[11] c. The reaction is allowed to proceed for a specific duration (e.g., 4 hours).[11]
- **Extraction and Purification:** a. The reaction is quenched by adding water.[11] b. The **allicin** is extracted from the aqueous mixture using an organic solvent such as dichloromethane (DCM) or diethyl ether.[11] c. The organic phase is washed to remove any remaining acid catalyst.[11] d. The solvent is evaporated under reduced pressure to yield the crude **allicin** product.[11] e. Further purification can be achieved using column chromatography.[11]

Biological Activities and Signaling Pathways

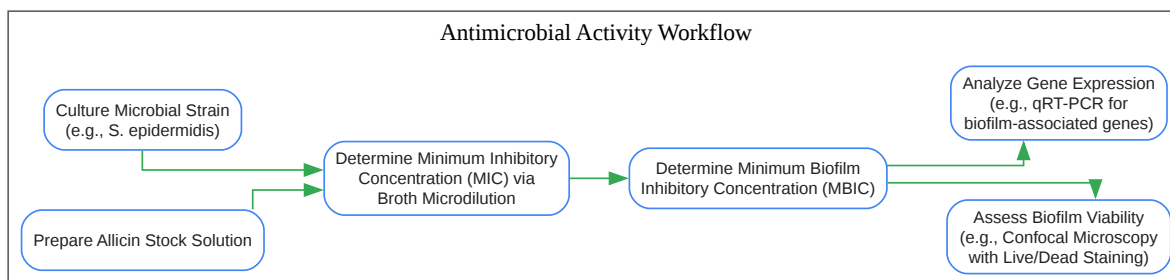
Diallyl thiosulfinate exerts its biological effects through various mechanisms, primarily by interacting with thiol-containing proteins and modulating key signaling pathways.

Antimicrobial Activity

Diallyl thiosulfinate exhibits broad-spectrum antimicrobial activity against a wide range of bacteria, fungi, and parasites, including antibiotic-resistant strains.[2][11]

Mechanism of Action: The antimicrobial effect is largely attributed to its ability to react with thiol groups in essential microbial enzymes, leading to their inactivation and the disruption of critical cellular processes.[13][14]

Experimental Workflow for Antimicrobial Activity Assessment:



[Click to download full resolution via product page](#)

*Workflow for assessing the antimicrobial and antibiofilm activity of **allicin**.*

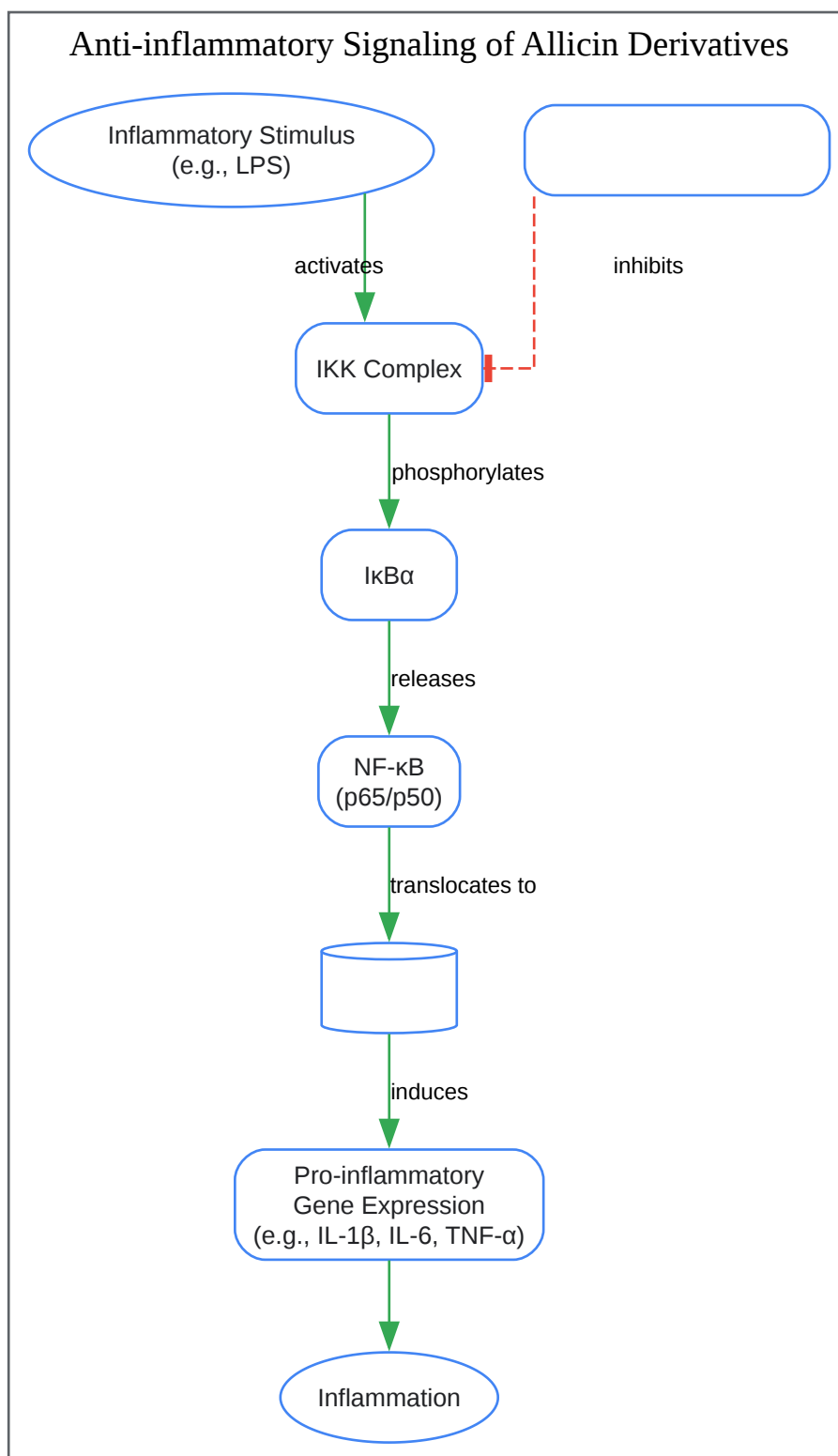
Antioxidant and Anti-inflammatory Activity

Diallyl thiosulfinate and its derivatives have demonstrated significant antioxidant and anti-inflammatory properties.

Antioxidant Mechanism: The antioxidant activity is mediated through the scavenging of reactive oxygen species (ROS) and the enhancement of endogenous antioxidant defense systems. This involves the activation of the Nrf2/HO-1 pathway.[15][16]

Anti-inflammatory Mechanism: The anti-inflammatory effects are primarily achieved through the inhibition of the pro-inflammatory NF- κ B signaling pathway.[15][17] Diallyl disulfide (DADS), a stable metabolite of **allicin**, has been shown to suppress the activation of NF- κ B and the expression of downstream inflammatory mediators.[15][17]

Signaling Pathway for Anti-inflammatory Action:



[Click to download full resolution via product page](#)

*Inhibition of the NF-κB inflammatory pathway by **allicin** derivatives.*

Anticancer Activity

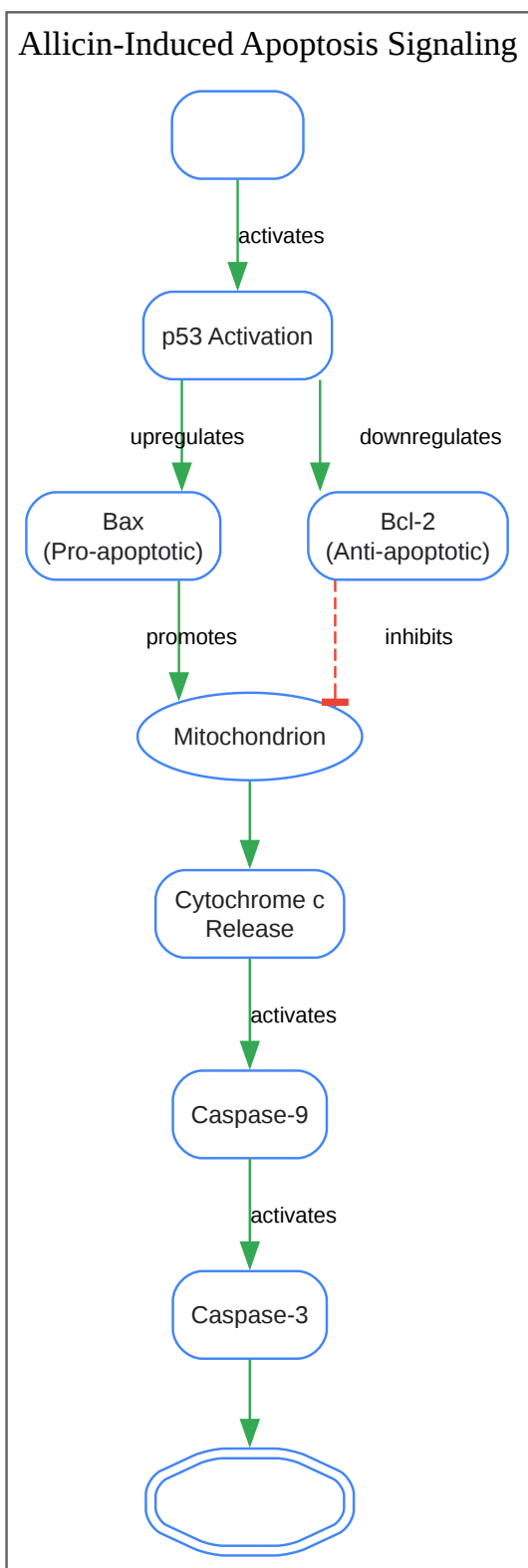
Diallyl thiosulfinate and its metabolites, such as diallyl disulfide (DADS) and diallyl trisulfide (DATS), have been shown to possess potent anticancer properties in various cancer cell lines.

[3][6]

Mechanisms of Anticancer Action:

- Induction of Apoptosis: **Allicin** and its derivatives can induce programmed cell death (apoptosis) in cancer cells through both intrinsic (mitochondrial) and extrinsic pathways. This often involves the modulation of the Bcl-2 family of proteins, leading to an increased Bax/Bcl-2 ratio and the release of cytochrome c.[3][18]
- Cell Cycle Arrest: These compounds can cause cell cycle arrest, typically at the G2/M phase, thereby inhibiting cancer cell proliferation.[6][17]
- Modulation of Signaling Pathways: The anticancer effects are mediated by the modulation of several key signaling pathways, including the p53 tumor suppressor pathway, PI3K/Akt, and MAPK pathways.[3][4][6]

Apoptosis Signaling Pathway Induced by **Allicin**:



[Click to download full resolution via product page](#)

*Simplified p53-mediated apoptotic pathway induced by **allicin**.*

Conclusion

Diallyl thiosulfinate is a promising natural compound with a wide array of pharmacological activities. Its high reactivity, stemming from the thiosulfinate group, is central to its biological effects but also contributes to its inherent instability. A thorough understanding of its chemical properties, synthesis, and mechanisms of action is crucial for harnessing its therapeutic potential. The detailed experimental protocols and elucidated signaling pathways presented in this guide offer a solid foundation for further research and development in this area. Future investigations should focus on the development of stable formulations and delivery systems to translate the promising in vitro and in vivo findings into effective clinical applications for a range of diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Allicin: Chemistry and Biological Properties - PMC [pmc.ncbi.nlm.nih.gov]
2. How to extract allicin from garlic ???? [allcreativities.com]
3. Diallyl Disulfide: A Bioactive Garlic Compound with Anticancer Potential - PMC [pmc.ncbi.nlm.nih.gov]
4. Allicin induces cell cycle arrest and apoptosis of breast cancer cells in vitro via modulating the p53 pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
5. researchgate.net [researchgate.net]
6. wjgnet.com [wjgnet.com]
7. Allicin | C₆H₁₀OS₂ | CID 65036 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. bocsci.com [bocsci.com]
9. Characterization of the formation of allicin and other thiosulfinates from garlic - PubMed [pubmed.ncbi.nlm.nih.gov]
10. Extraction, Identification and Evaluation of Biological Activities of Allicin Extracted from Garlic Using Liquid Chromatography and Mass Spectrometry [biolmolchem.com]

- 11. An Optimized Facile Procedure to Synthesize and Purify Allicin - PMC [pmc.ncbi.nlm.nih.gov]
- 12. An Optimized Facile Procedure to Synthesize and Purify Allicin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. Diallyl-disulfide, an organosulfur compound of garlic, attenuates airway inflammation via activation of the Nrf-2/HO-1 pathway and NF-kappaB suppression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Biological Functions of Diallyl Disulfide, a Garlic-Derived Natural Organic Sulfur Compound - PMC [pmc.ncbi.nlm.nih.gov]
- 18. drcalapai.com [drcalapai.com]
- To cite this document: BenchChem. [Chemical structure and properties of diallyl thiosulfinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665233#chemical-structure-and-properties-of-diallyl-thiosulfinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com